

alpha-d-Galactosamine structure and stereochemistry

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Compound of Interest

Compound Name: *alpha-d-Galactosamine*

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An In-depth Technical Guide to the Structure and Stereochemistry of **alpha-d-Galactosamine**

Abstract

alpha-d-Galactosamine (α -d-GalN) is a pivotal amino sugar that serves as a fundamental constituent of various essential biomolecules, including glycoproteins and hormones.^[1] Its unique stereochemical arrangement dictates its biological function, from mediating cellular recognition to serving as a target for drug delivery systems. This technical guide provides a comprehensive exploration of the structure and stereochemistry of α -d-Galactosamine and its biologically crucial derivative, N-acetyl-**alpha-d-galactosamine** (α -GalNAc). We will dissect its molecular architecture, from its foundational Fischer projection to its stable chair conformation, elucidating the causality behind its structural properties and biological roles. This document is intended for researchers, scientists, and drug development professionals, offering field-proven insights into the analysis, synthesis, and application of this vital monosaccharide.

Core Molecular Structure and Nomenclature

alpha-d-Galactosamine is a hexosamine, an amino sugar derived from galactose where the hydroxyl group at the C2 position is replaced by an amino group.^[1] Its structure is defined by both its elemental composition and the precise spatial arrangement of its atoms.

Systematic Name (IUPAC): (2S,3R,4R,5R,6R)-3-amino-6-(hydroxymethyl)oxane-2,4,5-triol^[2]

Common Synonyms: α -D-GalN, Chondrosamine

The table below summarizes the core chemical properties of α -d-Galactosamine.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ NO ₅	PubChem CID 5317448[2]
Molecular Weight	179.17 g/mol	PubChem CID 5317448[2]
CAS Number	14196-84-0	PubChem CID 5317448[2]

A Deep Dive into Stereochemistry

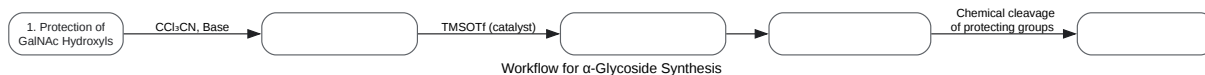
The term "**alpha-d-Galactosamine**" is a precise descriptor that defines the molecule's three-dimensional architecture. Understanding each component of this name is critical to appreciating its function.

The "D" Configuration: The Fischer Projection

The "D" designation refers to the configuration of the chiral center furthest from the anomeric carbon, which for galactosamine is C5. In a Fischer projection, the hydroxyl group on C5 points to the right, classifying it as a "D" sugar. This is a fundamental classification that distinguishes it from its L-enantiomer, which is not typically found in mammalian systems.



Chair Conformation of α -D-Galactosamine



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References

- 1. Galactosamine - Wikipedia [en.wikipedia.org]
- 2. alpha-D-Galactosamine | C₆H₁₃NO₅ | CID 5317448 - PubChem [pubchem.ncbi.nlm.nih.gov]
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